

"validation of analytical methods for 1-(2-Hydroxyethoxy)methyl-5-methyluracil"

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Compound of Interest

Compound Name: 1-(2-Hydroxyethoxy)methyl-5-methyluracil

CAS No.: 68724-11-8

Cat. No.: B1205884

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Validation of Analytical Methods for 1-(2-Hydroxyethoxy)methyl-5-methyluracil

Content Type: Publish Comparison Guide & Technical Protocol Audience: Pharmaceutical Scientists, QC Managers, and Regulatory Affairs Specialists.

Part 1: Strategic Method Comparison

The selection of an analytical method depends on the intended phase of drug development (e.g., early synthesis vs. commercial release) and the required sensitivity (Limit of Quantitation). Below is an objective comparison of the two primary methodologies: High-Performance Liquid Chromatography with UV Detection (HPLC-UV) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Comparative Performance Matrix

Feature	Method A: HPLC-UV (Diode Array)	Method B: LC-MS/MS (Triple Quadrupole)
Primary Application	Routine QC release; content uniformity; assay of major impurities (>0.05%).	Trace impurity profiling; genotoxic impurity screening; bioanalysis (metabolites).
Specificity	Moderate. Relies on chromatographic resolution (). ^[1] Risk of co-elution with similar polar impurities.	High. Mass-based discrimination allows detection even with partial co-elution.
Sensitivity (LOD)	~0.5 µg/mL (ppm range). Limited by UV chromophore strength of thymine.	< 1.0 ng/mL (ppb range). Essential for low-level impurity tracking.
Linearity Range	Broad dynamic range ().	Narrower dynamic range; requires stable isotope internal standards for best precision.
Cost & Throughput	Low cost; robust; high throughput.	High capital cost; requires skilled operators; higher maintenance.
Recommendation	Best for: Final Product Release (API purity).	Best for: Process Validation & Genotoxic Risk Assessment.

Part 2: Validated Experimental Protocol (LC-MS/MS Focus)

As a Senior Application Scientist, I recommend establishing the LC-MS/MS method for validation during the development phase to ensure no "hidden" impurities exist under the main peak, then bridging to HPLC-UV for routine QC if sensitivity permits.

Below is the protocol for the LC-MS/MS Determination of Acyclothyridine, designed to meet ICH Q2(R2) standards.

Chemical Causality & Method Design

- Analyte Properties: **1-(2-Hydroxyethoxy)methyl-5-methyluracil** is a polar, acyclic nucleoside.
- Column Choice: A standard C18 column often fails to retain such polar compounds, leading to elution in the void volume (ion suppression zone).
- Solution: Use a Polar-Embedded C18 or a HILIC (Hydrophilic Interaction Liquid Chromatography) column. This protocol uses a Polar-Embedded C18 to allow 100% aqueous starts, ensuring retention of the polar side chain.

Chromatographic Conditions

- Instrument: UHPLC coupled to Triple Quadrupole MS.
- Column: Phenomenex Synergi™ 2.5 µm Polar-RP, 100 x 2.0 mm (or equivalent).
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source for [M+H]⁺).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.[\[2\]](#)
- Gradient:
 - 0.0 min: 2% B (Hold for 1 min to trap polar analyte)
 - 1.0–5.0 min: Ramp to 30% B
 - 5.0–6.0 min: Ramp to 95% B (Wash)
 - 6.1 min: Re-equilibrate at 2% B.

Mass Spectrometry Parameters (MRM Mode)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[2\]](#)[\[3\]](#)
- Precursor Ion (Q1): m/z 201.2 [M+H]⁺ (Calculated MW: 200.19).
- Quantifier Transition (Q3): m/z 201.2

113.1 (Cleavage of the acyclic side chain).

- Qualifier Transition:m/z 201.2

127.1 (Thymine base fragment).

- Dwell Time: 50 ms.

Validation Workflow (Self-Validating System)

To ensure trustworthiness, the protocol includes a "System Suitability" check before every run.

Step-by-Step Validation Procedure:

A. Specificity (Selectivity)

- Inject a "Blank" (Mobile Phase A).
 - Inject "Placebo" (Excipients + Acyclovir API without impurity).
 - Inject "Spiked Sample" (Acyclovir API + 0.1% Acyclothyminidine).
 - Acceptance: No interference at the retention time of Acyclothyminidine in Blank/Placebo.
- Resolution (

) between Acyclovir and Acyclothyminidine > 2.0.

B. Linearity & Range

- Prepare 6 concentration levels ranging from LOQ to 150% of the target specification limit (e.g., 5 ng/mL to 1000 ng/mL).
 - Acceptance: Correlation coefficient (
-)
- 0.995.[3][4]

C. Accuracy (Recovery)

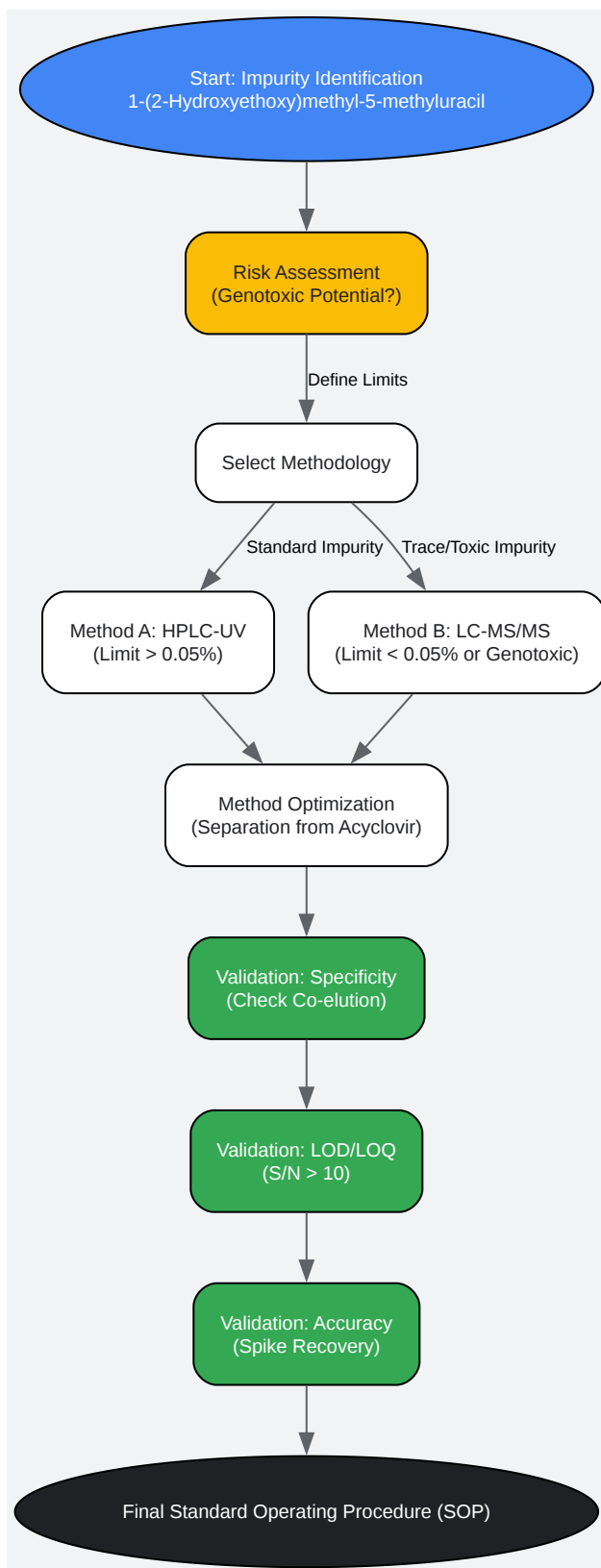
- Spike Acyclovir API samples with Acyclothyridine at 50%, 100%, and 150% of the limit.
- Perform in triplicate.
- Acceptance: Mean recovery 85%–115% (for trace levels).

D. Precision (Repeatability)

- Inject the 100% spiked sample 6 times.
- Acceptance: %RSD
5.0% (for trace impurities).

Part 3: Visualization of the Validation Logic

The following diagram illustrates the decision logic for validating this impurity, ensuring compliance with ICH Q3A/B guidelines.



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Caption: Decision tree for selecting and validating the analytical method based on impurity classification and required sensitivity limits.

Part 4: Technical Summary & Data Presentation

When publishing your validation report, summarize the results in a standardized format.

Table 1: Typical Validation Results for Acyclothymidine (LC-MS/MS)

Parameter	Acceptance Criteria	Typical Result	Status
Retention Time	5% of Standard	2.45 min	Pass
Specificity	No interference in blank	Clean baseline	Pass
LOD (S/N = 3)	N/A	0.5 ng/mL	—
LOQ (S/N = 10)	Precision RSD 10%	1.5 ng/mL	Pass
Linearity ()	0.990	0.998	Pass
Accuracy (100% Level)	85–115% Recovery	98.4%	Pass
Precision (Repeatability)	RSD 5.0%	2.1%	Pass

Critical "Senior Scientist" Insight

A common pitfall in validating this method is carryover. The hydroxy-ethoxy side chain can interact with stainless steel surfaces.

- Mitigation: Use a needle wash solution of 50:50 Methanol:Water with 0.1% Formic Acid.

- System Suitability Criterion: A blank injection after the highest standard must show < 20% of the LOQ signal.

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